

# Operational Guide: L-Arabinose-1-13C Disposal & Handling

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## Compound of Interest

Compound Name: L-Arabinose-1-13C

Cat. No.: B1157535

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## Part 1: Executive Safety Directive (Triage)

**STOP AND READ:** Before initiating any disposal procedure, you must verify the isotopic nature of your material.

**L-Arabinose-1-13C** is a STABLE ISOTOPE. It is NOT RADIOACTIVE.[1]

- Do not dispose of this material in radioactive waste containers (low-level or high-level).
- Do not mix with Carbon-14 (C) or Tritium (H) waste streams unless the material has been explicitly cross-contaminated during experimentation.
- Cost Implication: Disposing of stable isotopes as radioactive waste incurs unnecessary, exorbitant regulatory costs (approx. 10-20x higher per liter) and complicates your facility's decommissioning inventory.

## Part 2: Material Safety Profile & Characterization

As an Application Scientist, I prioritize understanding the chemical hazard before the isotopic status. L-Arabinose is a monosaccharide (sugar). The

C enrichment changes its mass for detection (NMR/MS) but does not alter its chemical toxicity profile.

Table 1: Physicochemical & Safety Data

Parameter	Specification	Operational Insight
Compound Name	L-Arabinose-1-C	Labeled at the C1 position (aldehyde carbon).[2]
CAS Number	70849-23-9 (Labeled) / 5328-37-0 (Unlabeled)	Use the labeled CAS for inventory tracking; use unlabeled for general safety search.
Radioactivity	NONE (Stable Isotope)	C natural abundance is ~1.1%. This product is enriched to >99%.
RCRA Status	Non-Hazardous	Not P-listed or U-listed. Not characteristic (ignitable, corrosive, reactive, toxic).
Solubility	High (Water, Glycerol)	Readily dissolves in aqueous waste streams.
Stability	High	Stable under ambient conditions.[3] Hygroscopic (absorbs moisture).

## Part 3: Disposal Logic & Decision Matrix

The disposal pathway is rarely dictated by the sugar itself, but rather by the matrix (solvents, biological fluids) it is dissolved in.

Causality: You must segregate waste based on the most hazardous component. In 95% of workflows, L-Arabinose-1-

C is used in HPLC (organic solvents) or metabolic studies (biological fluids).

## Disposal Decision Tree

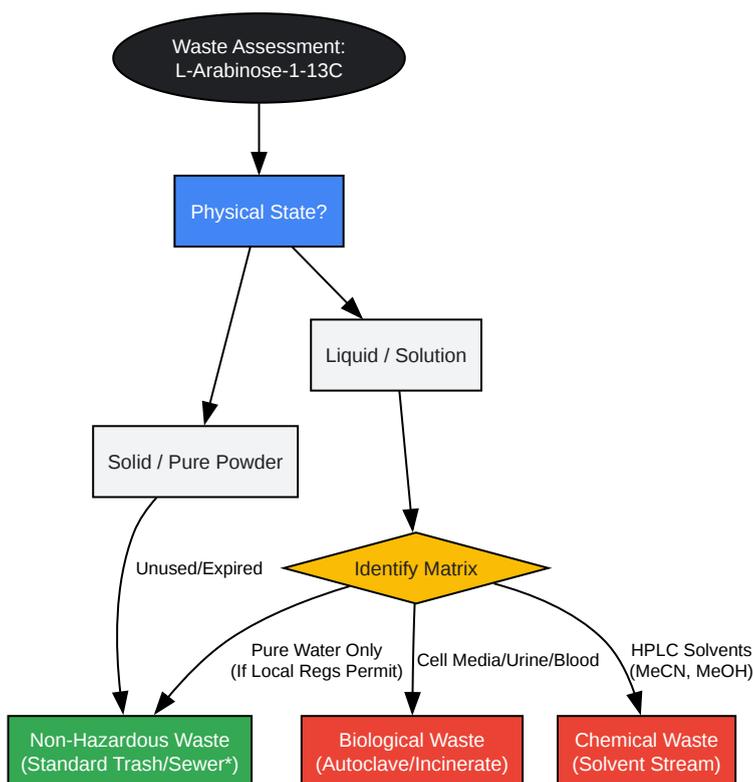


Figure 1: Operational Decision Tree for L-Arabinose-1-13C Disposal. \*Check local EH&S for sewer limits.

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## Part 4: Detailed Operational Protocols

### Protocol A: Disposal of Solid/Pure Substance

Applicability: Expired inventory, spilled powder, or excess weighing residue.

The Logic: While L-Arabinose is non-toxic, "white powders" in a lab trash can trigger security alarms. We treat it as chemical waste for optical and inventory compliance, not toxicity.

- Deface the Label: Black out the specific chemical name but leave the CAS number visible if required by your waste contractor. Crucial: Strike out "13C" or "Isotope" clearly to prevent it being flagged as radioactive during waste audits.
- Containerize: Place the vial or powder in a clear, sealable secondary bag (Ziploc type).
- Labeling: Apply a "Non-Hazardous Chemical Waste" label.
  - Constituents: L-Arabinose (100%).
  - Hazard Checkbox: None (or "Other" depending on tag format).
- Disposal: Place in the Solid Chemical Waste drum.
  - Alternative: If your facility permits, dissolve in water and flush down the sanitary sewer (check local limit, usually <100g/day for sugars).

## Protocol B: Disposal of Solvent Mixtures (HPLC/MS Waste)

Applicability: Eluents from LC-MS analysis (e.g., Acetonitrile, Methanol, Water).

The Logic: The hazard is driven by the organic solvent. The

C sugar is an innocent bystander.

- Segregation: Do not mix with halogenated waste (Chloroform/DCM) unless your specific method used them. Keep in "Non-Halogenated Organic" streams to reduce disposal costs.
- Collection: Pour into the standard HPLC waste carboy (High-Density Polyethylene - HDPE).
- Labeling: The waste tag must reflect the solvent profile.
  - Example: Acetonitrile (50%), Water (50%), Trace **L-Arabinose-1-13C** (<0.1%).
- Verification: Ensure the pH is between 5-9 (standard for HPLC waste) before capping.

## Protocol C: Biological Waste (Metabolic Tracing)

Applicability: Cell culture media, urine, or tissue lysates containing metabolized

C.

The Logic: The risk here is biohazard (bacteria, human cell lines), not chemical.

- Deactivation:
  - Liquids: Add bleach (final concentration 10%) for 20 minutes OR collect for autoclaving.
  - Solids (Tips/Flasks): Collect in Red Biohazard Bags.
- Processing: Autoclave at 121°C, 15 psi for 30 minutes.
- Final Disposal: Once autoclaved, the material is treated as municipal trash (solid) or sewer (liquid), depending on facility permits. The

C remains stable and harmless throughout this process.

## Part 5: Compliance & Documentation (Self-Validating System)

To build trust with your EH&S (Environmental Health & Safety) officer, maintain a "Negative Confirmation" log.

The "Isotope Confusion" Prevention Protocol: Stable isotopes often trigger false alarms because safety officers see the word "Isotope" and assume "Radiation."

- Inventory Log: When receiving L-Arabinose-1-  
C, log it immediately into your chemical inventory, NOT your RAM (Radioactive Material) inventory.
- Waste Tag Comments: On waste tags, explicitly write: "Contains Stable Isotope (C-13) only. Non-Radioactive."
- Validation Check: If a Geiger counter is used on the waste container, it must read background levels. If it reads higher, you have cross-contamination from a different source

(e.g.,

P or

C).

## References

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